

# Commercial Availability and Technical Guide for 10-Methylheptadecanoyl-CoA in Research

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## Compound of Interest

Compound Name: 10-Methylheptadecanoyl-CoA

Cat. No.: B15597570

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **10-Methylheptadecanoyl-CoA**, a branched-chain fatty acyl-coenzyme A, for research purposes. It includes a summary of supplier information, a generalized experimental workflow for its analysis, and a representative metabolic pathway. This document is intended to serve as a valuable resource for researchers in the fields of biochemistry, drug discovery, and metabolic studies.

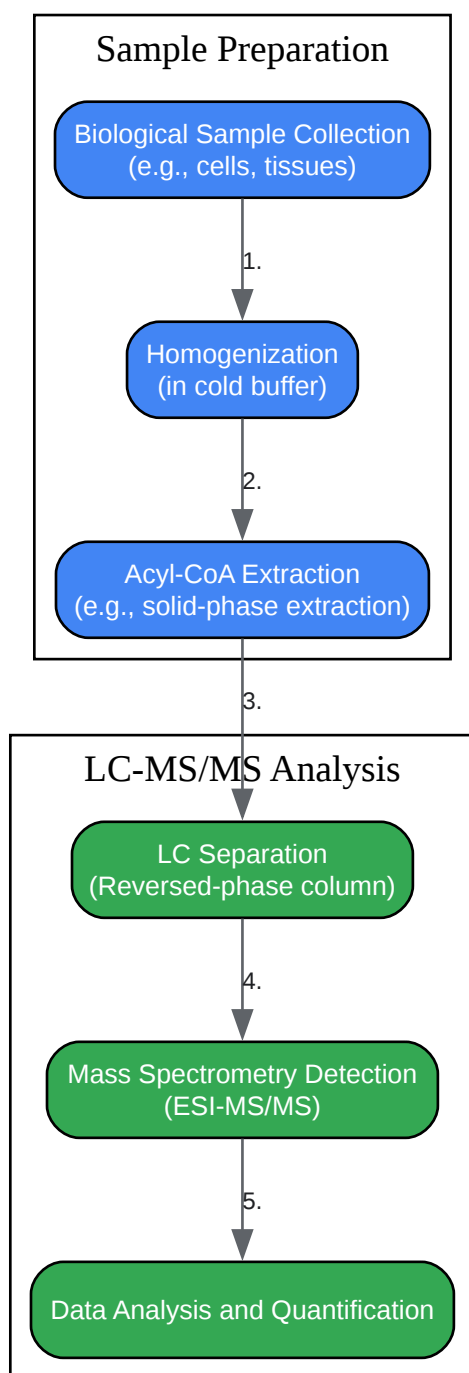
## Commercial Supplier Information

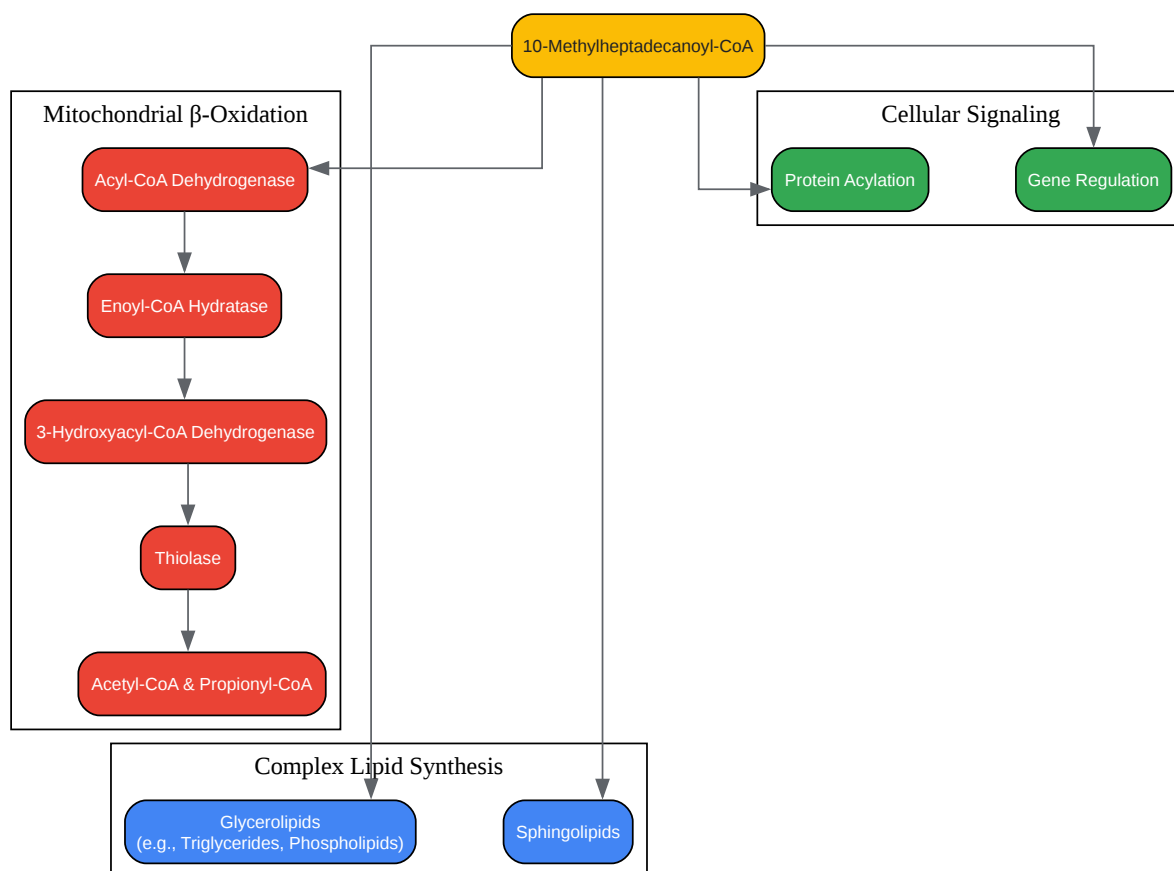
**10-Methylheptadecanoyl-CoA** is a specialized biochemical available from a limited number of commercial suppliers. The primary identified supplier for research quantities is MedChemExpress (MCE). Detailed information regarding the product from MCE, along with representative data for a similar long-chain fatty acyl-CoA, Palmitoyl-CoA from Cayman Chemical, is presented below to offer a comparative perspective on product specifications.

Parameter	10-Methylheptadecanoyl-CoA	Palmitoyl-Coenzyme A (Representative)
Supplier	MedChemExpress	Cayman Chemical
Catalog Number	HY-CE00536[1][2]	16353
Molecular Formula	C39H70N7O17P3S[1][2]	C37H66N7O17P3S • XNa
Molecular Weight	1034.00 g/mol [1][2]	1005.9 g/mol
Purity	Not specified on product data sheet	≥98%
Available Quantities	Not specified on product data sheet	1 mg, 5 mg, 10 mg, 25 mg
Price	Inquire with supplier	Varies by quantity
Storage	Refer to Certificate of Analysis	-20°C
Solubility	Not specified on product data sheet	Water: 10 mg/mL

## General Experimental Workflow for the Analysis of 10-Methylheptadecanoyl-CoA

Given the novelty of **10-Methylheptadecanoyl-CoA**, specific experimental protocols are not widely published. However, a general workflow for the extraction and analysis of long-chain and branched-chain fatty acyl-CoAs from biological samples can be adapted. The following workflow is based on established methods for acyl-CoA analysis, primarily utilizing liquid chromatography-mass spectrometry (LC-MS).





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## References

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